

Comprehensive Guide to Pinacol Boronate Benzoate Intermediates: Structural Properties and Synthetic Applications

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Compound of Interest

Compound Name: 1,3,2-dioxaborolan-2-yl)benzoate

CAS No.: 1235567-13-1

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Introduction: The Strategic Role of Bpin-Benzoates

In the landscape of modern medicinal chemistry, pinacol boronate benzoate intermediates represent a cornerstone class of building blocks. These compounds, characterized by a benzoate ester core functionalized with a pinacol boronic ester (Bpin) moiety, serve as versatile electrophile-nucleophile hybrids.

Their primary utility lies in the Suzuki-Miyaura cross-coupling reaction, where the Bpin group acts as a stable, easily handled surrogate for boronic acids. Unlike free boronic acids, which can suffer from protodeboronation or trimerization (boroxine formation), pinacol esters offer enhanced stability during purification and storage. For drug development professionals, these intermediates provide a modular entry point to biaryl scaffolds—a structural motif prevalent in over 25% of FDA-approved small molecule drugs.

This guide provides a rigorous technical analysis of their molecular properties, synthesis, and application, grounded in high-fidelity experimental protocols.

Structural Analysis and Physical Properties

General Structural Framework

The core structure consists of a benzene ring substituted with two key functional groups:

- Alkoxycarbonyl group (Benzoate):

(where R is typically Methyl, Ethyl, or tert-Butyl).

- Pinacol Boronate group:

where the diol is pinacol (

-tetramethylethane-1,2-diol).

General Formula:

(for saturated alkyl esters where

is the number of carbons in the ester alkyl chain minus 1).

Molecular Weight and Formula Data

The following table summarizes the physicochemical properties of the most critical intermediates used in pharmaceutical synthesis.

Compound Name	Structure Type	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Methyl 4-Bpin-benzoate	Para-substituted		262.11	171364-80-0
Ethyl 4-Bpin-benzoate	Para-substituted		276.14	195062-62-5
Methyl 3-Bpin-benzoate	Meta-substituted		262.11	171364-81-1
Ethyl 2-Bpin-benzoate	Ortho-substituted		276.14	269409-99-6
tert-Butyl 4-Bpin-benzoate	Para-substituted		304.19	192863-37-9

Key Insight: The molecular weight increases by approx. 14.03 g/mol for every methylene () unit added to the ester chain. The Bpin moiety itself contributes a fixed mass of roughly 127 g/mol to the aryl core (replacing a hydrogen).

Synthetic Methodologies

The synthesis of these intermediates generally follows one of three pathways, selected based on the availability of starting materials and the desired substitution pattern.

Pathway A: Miyaura Borylation (Palladium-Catalyzed)

This is the industry standard for generating Bpin-benzoates from aryl halides. It involves the coupling of bis(pinacolato)diboron (

) with a methyl/ethyl halobenzoate.

- Mechanism:

catalytic cycle involving oxidative addition, transmetallation with , and reductive elimination.

- Advantages: High functional group tolerance; commercially available precursors.^[1]

Pathway B: Iridium-Catalyzed C-H Activation

A more atom-economical approach that directly borylates the benzoate ring.

- Selectivity: Controlled by steric factors. For benzoates, Ir-catalysts often favor meta or para positions depending on the ligand (e.g., dtbpy).
- Reagents:
 , ligand,
 .

Pathway C: Esterification of Borono-Benzoic Acids

Used when the carboxylic acid form (4-boronobenzoic acid) is the starting material.

- Protocol: Standard Fischer esterification or coupling with alkyl halides.
- Limitation: Requires careful control to prevent protodeboronation under harsh acidic conditions.

Experimental Protocol: Synthesis of Methyl 4-Bpin-benzoate

Objective: Synthesis of Methyl 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzoate via Miyaura Borylation. Scale: 10 mmol input.

Reagents & Materials

- Substrate: Methyl 4-bromobenzoate (2.15 g, 10 mmol)
- Boron Source: Bis(pinacolato)diboron (
) (2.79 g, 11 mmol)
- Catalyst:

(

) (245 mg, 3 mol%)

- Base: Potassium Acetate (KOAc), anhydrous (2.94 g, 30 mmol)
- Solvent: 1,4-Dioxane (anhydrous, degassed) or DMSO.

Step-by-Step Methodology

- Inert Setup: Flame-dry a 100 mL Schlenk flask or 3-neck round-bottom flask equipped with a magnetic stir bar and reflux condenser. Cycle with Argon/Vacuum (3x) to remove oxygen.
 - Why:

species generated in situ are oxygen-sensitive.

can also promote homocoupling of the boronate.
- Reagent Loading: Under a counter-flow of Argon, add Methyl 4-bromobenzoate,

, KOAc, and

.
 - Why KOAc? A weak base is critical. Strong bases (like NaOH) promote hydrolysis or competing Suzuki coupling of the product with the starting material.
- Solvation: Add anhydrous 1,4-Dioxane (30 mL) via syringe.
- Reaction: Heat the mixture to 80–90 °C for 4–12 hours. Monitor by TLC (eluent: 10% EtOAc/Hexanes) or LC-MS.
 - Endpoint: Disappearance of the aryl bromide.
- Workup:
 - Cool to room temperature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Dilute with Ethyl Acetate (50 mL) and filter through a pad of Celite to remove inorganic salts and Palladium black.
- Wash the filtrate with water (2 x 30 mL) and brine (1 x 30 mL).
- Dry over anhydrous

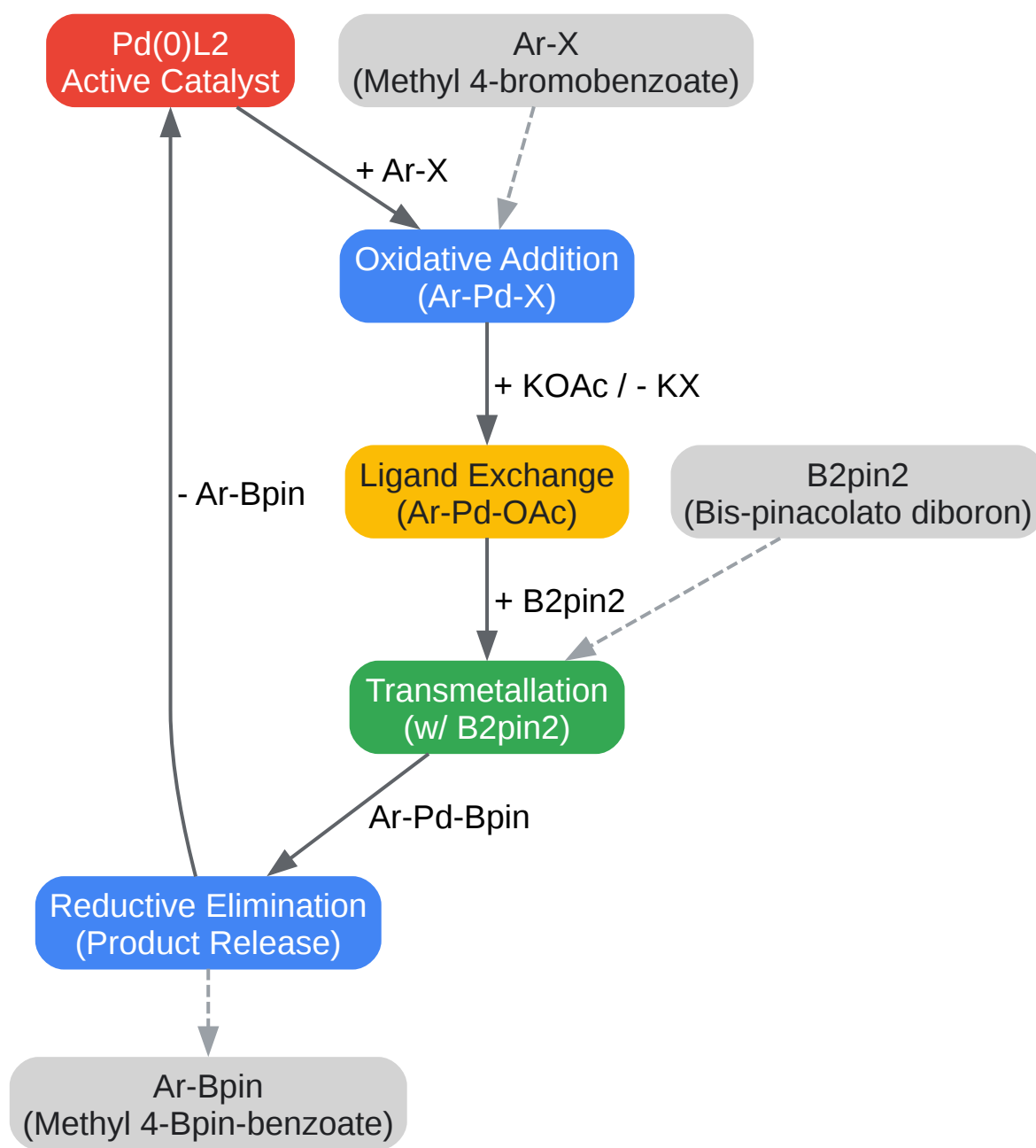
, filter, and concentrate in vacuo.
- Purification: The crude residue is often pure enough for subsequent steps. If necessary, purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes).
 - Note: Pinacol esters can degrade on acidic silica; adding 1%

to the eluent can prevent this.

Visualizations

Catalytic Cycle: Miyaura Borylation

The following diagram illustrates the mechanistic pathway converting the aryl halide to the pinacol boronate.

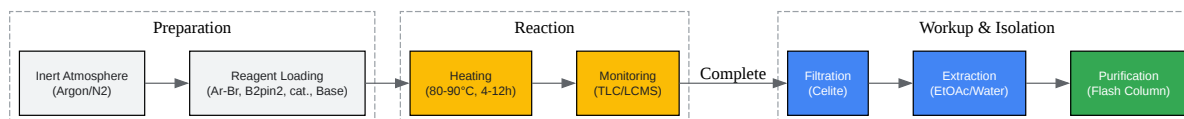


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Figure 1: Catalytic cycle of the Pd-catalyzed Miyaura borylation reaction.

Workflow: Synthesis and Purification

A logical flow for the experimental execution.



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Figure 2: Step-by-step workflow for the synthesis and isolation of pinacol boronate benzoates.

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